

Proper Disposal Procedures for AC-73

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Compound of Interest

Compound Name: AC-73

Cat. No.: B1665390

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For Immediate Reference: Essential Safety and Disposal Information for **AC-73**

This document provides comprehensive guidance on the proper disposal procedures for **AC-73**, also identified as 3-{2-[(Biphenyl-4-ylmethyl)-amino]-1-hydroxy-ethyl}-phenol (CAS Number: 775294-71-8). The following protocols are intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound, thereby minimizing environmental impact and workplace hazards. Adherence to these procedures is critical for maintaining a safe laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **AC-73** is presented below for easy reference. This information is critical for understanding the compound's behavior and potential hazards.

Property	Value
CAS Number	775294-71-8
Molecular Formula	C21H21NO2
Molecular Weight	319.40 g/mol

Personal Protective Equipment (PPE)

Before handling **AC-73**, it is mandatory to be equipped with the appropriate Personal Protective Equipment. The minimum required PPE includes, but is not limited to:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or other protective clothing to prevent skin contact.

Step-by-Step Disposal Protocol

The disposal of **AC-73** must be conducted in a manner that ensures the safety of laboratory personnel and compliance with all applicable regulations. The following step-by-step protocol should be strictly followed.

1. Waste Identification and Segregation:

- All waste materials contaminated with **AC-73**, including unused product, empty containers, and contaminated lab supplies (e.g., pipette tips, gloves), must be treated as hazardous waste.
- Segregate **AC-73** waste from other laboratory waste streams to prevent accidental reactions.

2. Containerization:

- Use a dedicated, properly labeled, and leak-proof container for the collection of **AC-73** waste.
- The container must be clearly marked with the words "Hazardous Waste" and the chemical name: "**AC-73** (3-{2-[(Biphenyl-4-ylmethyl)-amino]-1-hydroxy-ethyl}-phenol)".
- Ensure the container is kept closed except when adding waste.

3. Storage:

- Store the hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- The storage area should be cool and dry.

4. Final Disposal:

- Arrange for the disposal of the **AC-73** waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **AC-73** down the drain or in the regular trash.

Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to mitigate potential hazards.

1. Evacuation and Notification:

- If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Notify your supervisor and your institution's EHS office.

2. Spill Control:

- For small spills, and if you are trained and equipped to do so, contain the spill using an absorbent material (e.g., vermiculite, sand, or a commercial spill kit).

3. Cleanup:

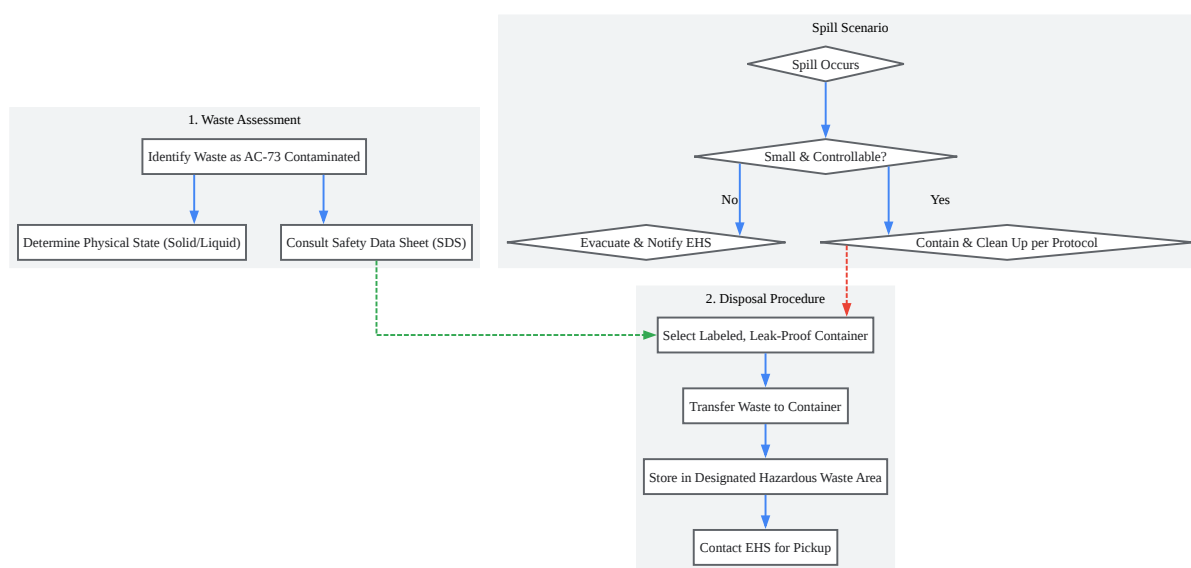
- Carefully collect the absorbent material and spilled substance using non-sparking tools.
- Place the collected waste into a labeled hazardous waste container.

4. Decontamination:

- Decontaminate the spill area with a suitable cleaning agent.
- All materials used for decontamination should also be disposed of as hazardous waste.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **AC-73**.



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Caption: Decision workflow for the safe disposal of **AC-73** waste and spill response.

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